

Proper Disposal of Elatol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Elatol*

Cat. No.: *B1200643*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the proper disposal procedures for **Elatol**, a halogenated sesquiterpenoid, to ensure personnel safety and environmental protection.

Elatol, a naturally occurring compound isolated from red algae, is utilized in various research applications, including cancer research. Due to its brominated and chlorinated structure, **Elatol** is classified as a halogenated organic compound. Improper disposal of such compounds can pose significant risks to human health and the environment. Therefore, strict adherence to established disposal protocols is crucial.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of **Elatol** and its waste should be conducted within a certified chemical fume hood to prevent inhalation of any potential aerosols or vapors.

Elatol Disposal Protocol

As a halogenated organic compound, **Elatol** waste must be segregated from non-halogenated chemical waste streams. Co-mingling of these waste types can complicate the disposal process and increase costs.

Step-by-Step Disposal Procedure:

- **Segregation:** Collect all **Elatol**-containing waste, including unused product, contaminated labware (e.g., pipette tips, vials), and cleaning materials, in a dedicated hazardous waste container. This container must be clearly labeled as "Halogenated Organic Waste" and should also specify "**Elatol** Waste."
- **Container Selection:** Use a container that is chemically compatible with **Elatol** and is in good condition with a secure, tight-fitting lid.
- **Waste Accumulation:** Keep the waste container closed at all times, except when adding waste. Store the container in a designated satellite accumulation area within the laboratory.
- **Disposal Request:** Once the container is full, or if it has been in storage for a prolonged period, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- **Documentation:** Maintain accurate records of the accumulated waste, including the approximate amount and date of accumulation.

Under no circumstances should **Elatol** or its waste be disposed of down the drain or in regular trash.

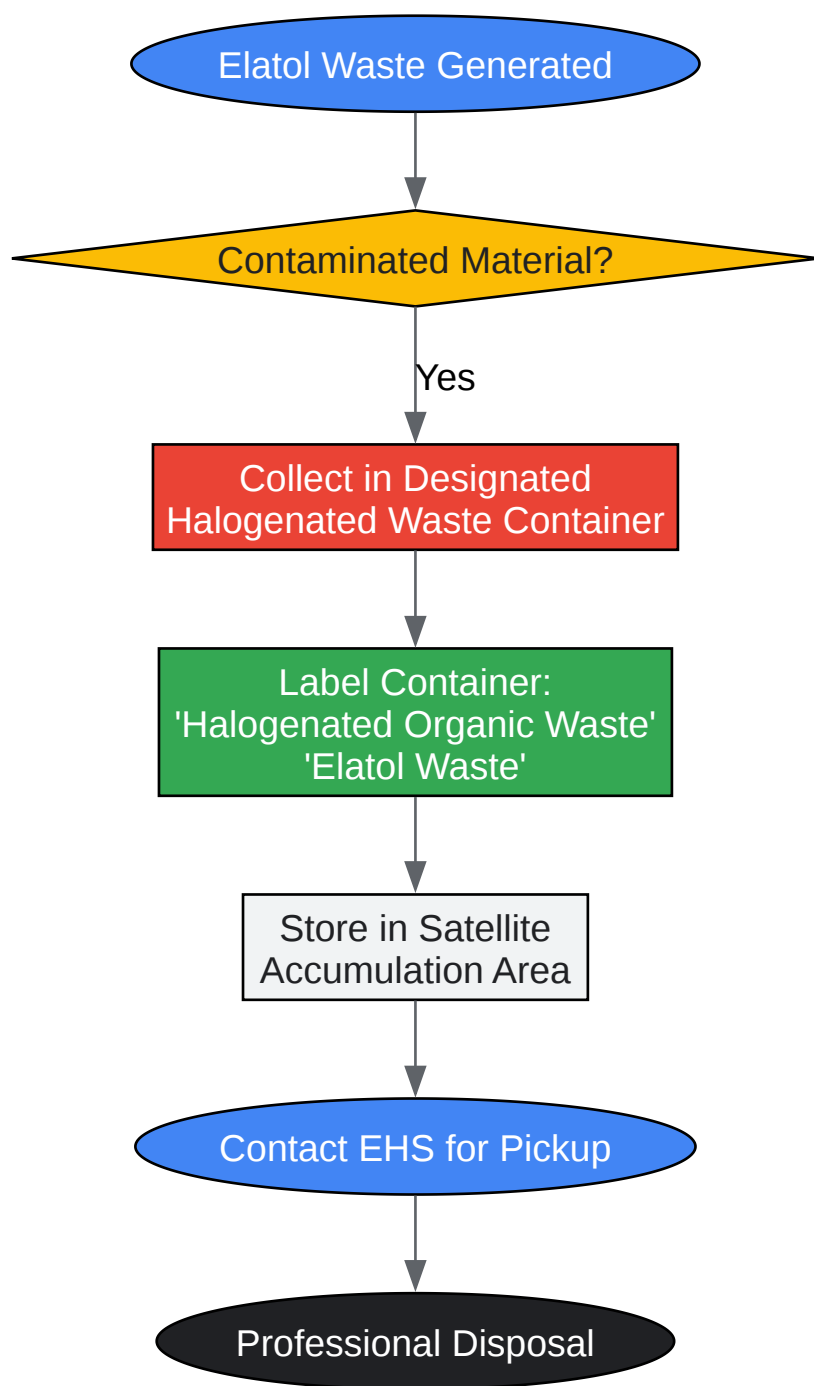
Summary of Key Information

For quick reference, the following table summarizes the critical safety and disposal information for **Elatol**.

Parameter	Guideline
Chemical Class	Halogenated Organic Compound
Primary Hazard	Potential environmental toxin. Handle with care.
Personal Protective Equipment	Safety goggles, chemical-resistant gloves, lab coat.
Handling Location	Certified chemical fume hood.
Waste Segregation	Separate from non-halogenated waste.
Waste Container Labeling	"Halogenated Organic Waste" and "Elatol Waste".
Disposal Method	Via licensed hazardous waste disposal service (typically incineration).
Prohibited Disposal	Do not dispose of down the sink or in regular trash.

Elatol Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Elatol** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Elatol** waste.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and environmentally responsible disposal of **Elatol**, thereby fostering a culture of safety and sustainability within the scientific community.

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